

Health and Safety for Handling 3-Butylthiophene: A Technical Guide

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Compound of Interest

Compound Name: **3-Butylthiophene**

Cat. No.: **B039377**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **3-Butylthiophene**, a key intermediate in various fields including organic synthesis and materials science.[\[1\]](#)[\[2\]](#) Adherence to these guidelines is crucial to ensure a safe laboratory environment.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **3-Butylthiophene** is fundamental for its safe handling. This data is crucial for designing experiments, and implementing appropriate storage and emergency procedures.

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ S	[3]
Molecular Weight	140.25 g/mol	[3]
Appearance	Colorless to light yellow liquid	[1][2]
Boiling Point	181-183 °C	
Melting Point	-56.9 °C (estimate)	
Flash Point	60 °C (140 °F) - closed cup	
Density	0.957 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.501	
Solubility	Insoluble in water; Soluble in alcohol	[4]
Vapor Pressure	1.023 mmHg @ 25 °C (estimated)	[4]

Hazard Identification and Classification

3-Butylthiophene is classified as a flammable liquid.[3][4] Understanding its hazard classification is essential for risk assessment and the implementation of appropriate safety measures.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Hazard Class	Category	Hazard Statement	Pictogram
Flammable liquids	Category 3	H226: Flammable liquid and vapor	

Source: Aggregated GHS information from multiple sources.[3]

Precautionary Statements

The following precautionary statements are associated with the handling of **3-Butylthiophene**:
[3]

Code	Statement
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P233	Keep container tightly closed.
P240	Ground and bond container and receiving equipment.
P241	Use explosion-proof electrical/ventilating/lighting equipment.
P242	Use only non-sparking tools.
P243	Take precautionary measures against static discharge.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P370+P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.
P403+P235	Store in a well-ventilated place. Keep cool.
P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols for Safety Assessment

While specific toxicological data for **3-Butylthiophene**, such as LD50 values, are not readily available in the public domain, standardized OECD guidelines are used to determine the potential health hazards of chemical substances. The following sections describe the methodologies for key toxicological endpoints.

Acute Oral Toxicity - OECD Test Guidelines

The assessment of acute oral toxicity is crucial for understanding the potential immediate health effects of a substance if ingested. The OECD provides several accepted methods to determine the acute oral toxicity, aiming to use a minimal number of animals.[\[5\]](#)[\[6\]](#)[\[7\]](#)

- OECD Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure: This method involves dosing groups of animals of a single sex (usually females) in a stepwise manner using fixed doses (5, 50, 300, and 2000 mg/kg).[\[8\]](#) The initial dose is selected based on a preliminary sighting study. The results provide information on the hazardous properties and allow for classification according to the GHS.[\[8\]](#) A key principle is to use only moderately toxic doses and avoid lethal doses in the main study.[\[8\]](#)
- OECD Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method: This stepwise procedure uses three animals of a single sex per step.[\[7\]](#) The presence or absence of compound-related mortality at one dose determines the next dosing step.[\[7\]](#) This method is reproducible and uses very few animals to rank a substance's toxicity.[\[7\]](#)
- OECD Guideline 425: Acute Oral Toxicity - Up-and-Down Procedure: This method involves dosing single animals sequentially, typically at 48-hour intervals.[\[9\]](#) The dose for each subsequent animal is adjusted up or down depending on the outcome for the previous animal.[\[9\]](#) This procedure allows for the estimation of an LD50 value with a confidence interval.[\[9\]](#)

Skin Irritation - OECD Test Guideline 439

This in vitro test method is used to identify substances that can cause reversible skin damage.[\[10\]](#)[\[11\]](#) It is a crucial test for chemicals that may come into contact with the skin during handling.

The methodology is based on a reconstructed human epidermis (RhE) model, which mimics the biochemical and physiological properties of the upper layers of human skin.[\[11\]](#)[\[12\]](#)

- **Test Principle:** The test substance is applied topically to the RhE tissue. Irritant chemicals are identified by their ability to decrease cell viability below a defined threshold ($\leq 50\%$).[\[11\]](#)[\[12\]](#)
- **Procedure:**
 - Triplicate tissue samples are dosed with the test substance.
 - Negative (e.g., ultrapure water) and positive (e.g., 5% SDS) controls are run concurrently.[\[12\]](#)
 - After a 60-minute exposure, the substance is washed off, and the tissues are incubated for a 42-hour recovery period.[\[12\]](#)
 - Cell viability is then assessed by measuring the enzymatic conversion of MTT to a blue formazan salt, which is quantified spectrophotometrically.[\[12\]](#)
- **Classification:** If the mean cell viability is $\leq 50\%$, the substance is classified as a skin irritant (UN GHS Category 2).[\[11\]](#)[\[12\]](#)

Safe Handling and Storage

Proper handling and storage procedures are paramount to minimize the risks associated with **3-Butylthiophene**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **3-Butylthiophene**.

PPE Category	Specification
Eye Protection	Chemical splash goggles or safety glasses.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat (flame-resistant is recommended), long pants, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator may be necessary.

Handling Procedures

- Always work in a well-ventilated area, such as a certified chemical fume hood, to avoid the accumulation of flammable vapors.[13][14][15]
- Keep containers tightly closed when not in use.[14][15]
- Keep away from all sources of ignition, including open flames, hot surfaces, and sparks.[14][15]
- Use non-sparking tools and explosion-proof equipment.[13]
- Ground and bond containers when transferring the liquid to prevent static discharge.[13]
- Avoid contact with skin and eyes.[14]
- Do not eat, drink, or smoke in the laboratory.

Storage

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[14]
- Store in a designated flammable liquids storage cabinet.[15]

- Keep containers tightly sealed.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- After Skin Contact: Immediately remove all contaminated clothing.[\[16\]](#) Rinse the skin with plenty of water for at least 15 minutes.[\[16\]](#) Seek medical attention if irritation develops.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[17\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Remove all sources of ignition. Ensure adequate ventilation. Wear appropriate PPE.

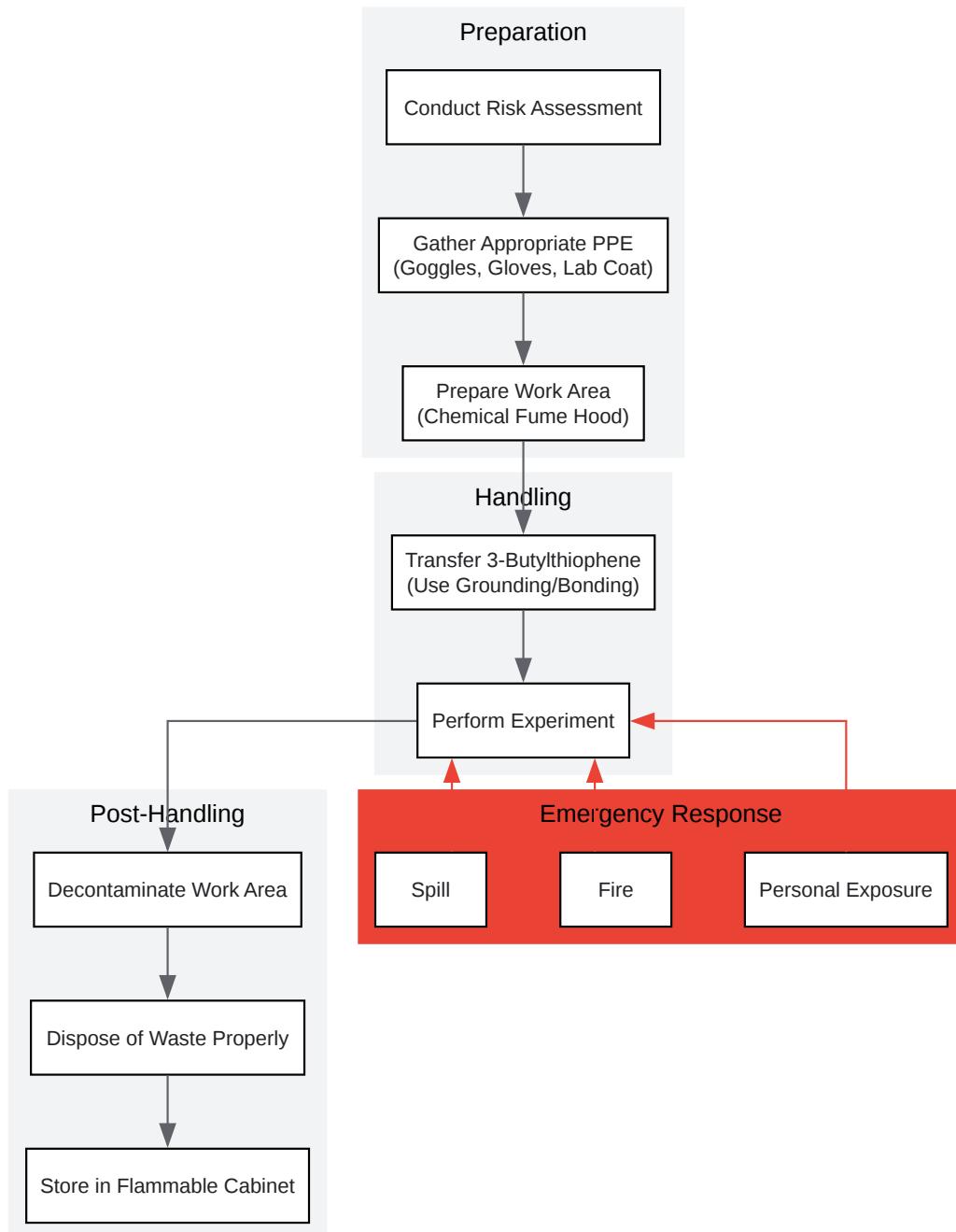
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.

Visualized Workflows and Pathways

Safe Handling Workflow

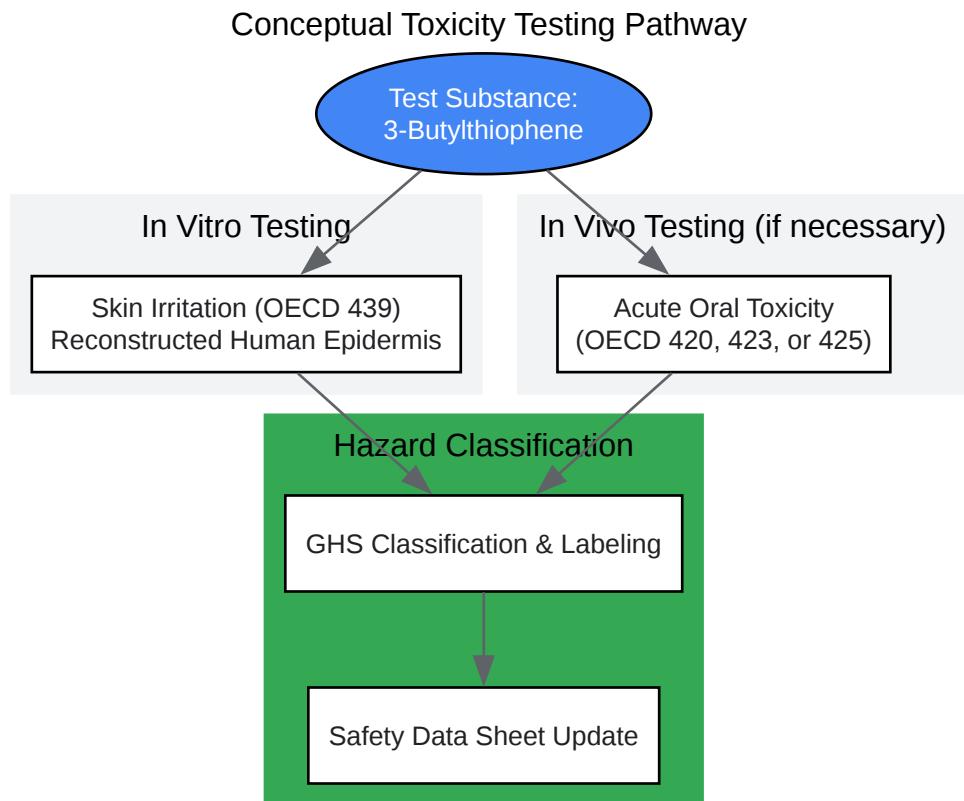
The following diagram illustrates the standard workflow for safely handling **3-Butylthiophene** in a laboratory setting.

Safe Handling Workflow for 3-Butylthiophene

[Click to download full resolution via product page](#)Safe Handling Workflow for **3-Butylthiophene**

Conceptual Toxicity Testing Pathway

This diagram outlines the conceptual pathway for determining the toxicological profile of a chemical like **3-Butylthiophene**, based on OECD guidelines.



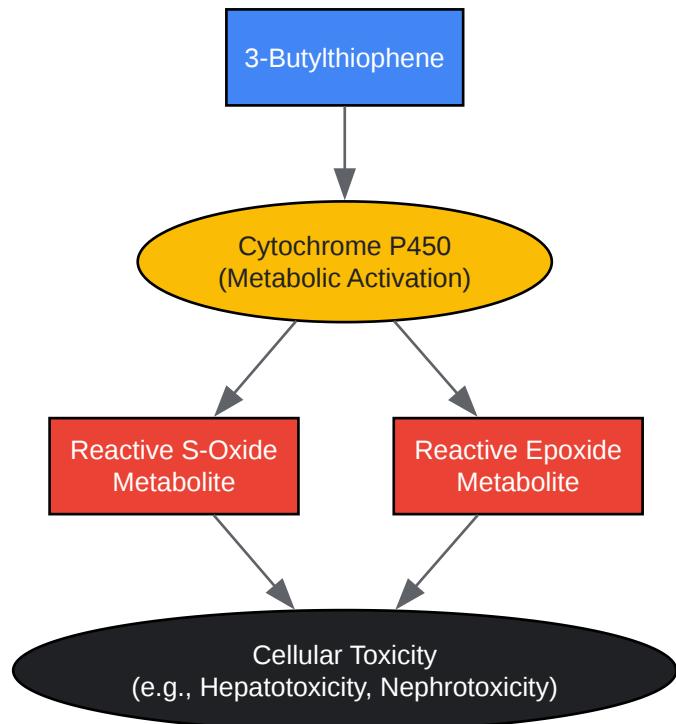
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Conceptual Toxicity Testing Pathway

Potential Mechanism of Thiophene Toxicity

While specific mechanistic studies on **3-Butylthiophene** are limited, research on other thiophene-containing drugs suggests that toxicity can arise from metabolic activation by cytochrome P450 (CYP450) enzymes.^[18] This can lead to the formation of reactive metabolites, such as S-oxides and epoxides, which can cause cellular damage.^[18]

Potential Metabolic Activation of Thiophene Ring

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Potential Metabolic Activation of Thiophene Ring

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